

Application Note: Design and Synthesis of Fluorinated Azepane Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name: *tert*-Butyl 4-fluoro-3-oxoazepane-1-carboxylate
CAS No.: 1823834-07-6
Cat. No.: B1446249

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Executive Summary

The azepane (hexamethyleneimine) ring is a privileged seven-membered scaffold found in numerous bioactive compounds, including Cathepsin K inhibitors (e.g., Balicatib analogs) and Orexin receptor antagonists. However, the unsubstituted azepane ring often suffers from rapid oxidative metabolism by Cytochrome P450 enzymes and conformational flexibility that imposes an entropic penalty on binding.

This guide details the strategic incorporation of fluorine into the azepane architecture.^[1] Fluorination addresses these liabilities by:

- Blocking Metabolic Hotspots: Preventing hydroxylation at the C3/C4 positions.
- Modulating Basicity: Lowering the pKa of the secondary amine (typically ~10-11) to physiological ranges (7-8), improving membrane permeability and reducing hERG liability.

- Locking Conformation: Utilizing the gauche effect to pre-organize the ring for receptor binding.

Patent Landscape & Therapeutic Relevance

The patent literature highlights two primary therapeutic areas driving the innovation of fluorinated azepanes:

A. Cathepsin K Inhibitors (Osteoporosis)[2]

- Context: Cathepsin K is a cysteine protease critical for bone resorption.[2] While Odanacatib (Merck) utilized a fluorinated leucine core, competitors like Novartis (Balicatib) explored azepane-based nitriles.
- The Problem: Early azepane inhibitors showed lysosomotropism (accumulation in acidic organelles) due to high basicity.
- The Solution: Patent strategies (e.g., WO2003075836, WO2005021487) describe introducing electron-withdrawing groups, including fluorine, to lower the amine pKa and reduce lysosomal trapping while maintaining potency.

B. Orexin Receptor Antagonists (Insomnia)

- Context: Dual Orexin Receptor Antagonists (DORAs) like Suvorexant utilize a diazepane core. However, next-generation patents (e.g., WO2012046882) investigate mono-nitrogen azepane analogs where fluorination at the C3 or C4 position dictates the twist-chair vs. twist-boat conformation, crucial for receptor selectivity.

Synthetic Protocols

Two distinct methodologies dominate the patent literature: Ring Expansion (for scale-up) and De Novo Chiral Synthesis (for SAR exploration).

Protocol A: Ring Expansion of Fluorinated Cyclohexanones (Schmidt/Beckmann)

Best for: Rapid access to racemic scaffolds or achiral 4-fluoroazepanes.

Target Intermediate: 4-Fluoroazepan-2-one (Fluorinated Caprolactam)

Reagents:

- Substrate: 4-Fluorocyclohexanone (Commercial or prepared from 4-fluorophenol).
- Reagent A: Hydroxylamine hydrochloride (), Sodium acetate ().
- Reagent B: Polyphosphoric acid (PPA) or Thionyl chloride () (Beckmann Rearrangement).
- Reagent C: Lithium Aluminum Hydride () or Borane-THF ().

Step-by-Step Procedure:

- Oxime Formation: Dissolve 4-fluorocyclohexanone (1.0 eq) in EtOH/H₂O (1:1). Add (1.2 eq) and (1.5 eq). Stir at RT for 2 h. Extract the oxime (white solid) with EtOAc.
- Beckmann Rearrangement:
 - Caution: Exothermic reaction.
 - Dissolve the oxime in minimal acetone. Add dropwise to PPA at 100°C. Stir for 30 min.
 - Alternative (Milder): Treat oxime with Cyanuric Chloride/DMF at RT.
 - Pour onto ice, neutralize with

, and extract with DCM. This yields 5-fluoroazepan-2-one and 4-fluoroazepan-2-one (regioisomers must be separated by column chromatography; ratio depends on migratory aptitude).

- Reduction: Dissolve the lactam in anhydrous THF. Add

(2.0 eq) at 0°C. Reflux for 4 h. Quench with Fieser workup (

, 15%

,

).

- Purification: The resulting secondary amine is often converted to the HCl salt for stability.

Protocol B: Stereoselective Ring Expansion of Prolyl Alcohols

Best for: Enantio-enriched 3-fluoro or 3-trifluoromethyl azepanes. Reference Grounding: Adapted from methods described in WO2019245974 and recent academic literature (e.g., MDPI, Org. Lett.).

Target Intermediate: (3R)-3-(Trifluoromethyl)azepane

Mechanism: Ring expansion of a prolinol derivative via a bicyclic azetidinium ion.[1]

Step-by-Step Procedure:

- Starting Material: (S)-2-(Trifluoromethyl)pyrrolidine (derived from L-Proline).
- N-Alkylation: Alkylate nitrogen with 3-chloro-1-propanol or a protected equivalent to form the N-(3-hydroxypropyl) side chain.
- Activation: Convert the primary alcohol to a leaving group (Mesylate/Tosylate) using in DCM.
- Cyclization (Ring Expansion):

- Heat the mesylate in acetonitrile or nitromethane. The nitrogen displaces the mesylate to form a bicyclic 1-azoniabicyclo[3.2.0]heptane intermediate.
- Critical Step: The trifluoromethyl group directs the nucleophilic attack (by halide or added nucleophile) to the specific carbon that relieves ring strain, expanding the 5-membered ring to a 7-membered azepane.
- Isolation: The resulting salt is deprotected/neutralized to yield the chiral azepane.

Analytical Data & Quality Control

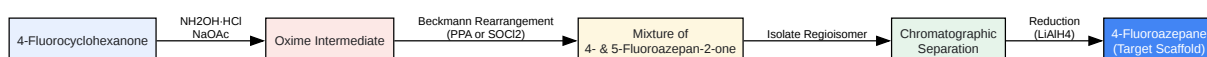
When characterizing fluorinated azepanes, specific NMR signatures confirm the ring size and fluorine regiochemistry.

Parameter	4-Fluoroazepane (HCl Salt)	3-Fluoroazepane (HCl Salt)
¹⁹ F NMR	-170 to -175 ppm (multiplet)	-180 to -185 ppm (multiplet)
¹ H NMR (Geminal)	H-4 appears as dtt (Hz)	H-3 appears as dtt (Hz)
¹³ C NMR (C-F)	Doublet (Hz)	Doublet (Hz)
Mass Spec (ESI)	[M+H] ⁺ = 118.09 (Free base)	[M+H] ⁺ = 118.09 (Free base)

Visual Pathways (Graphviz)

Diagram 1: Industrial Synthesis via Beckmann Rearrangement

This pathway illustrates the scale-up friendly route starting from cyclohexanone.

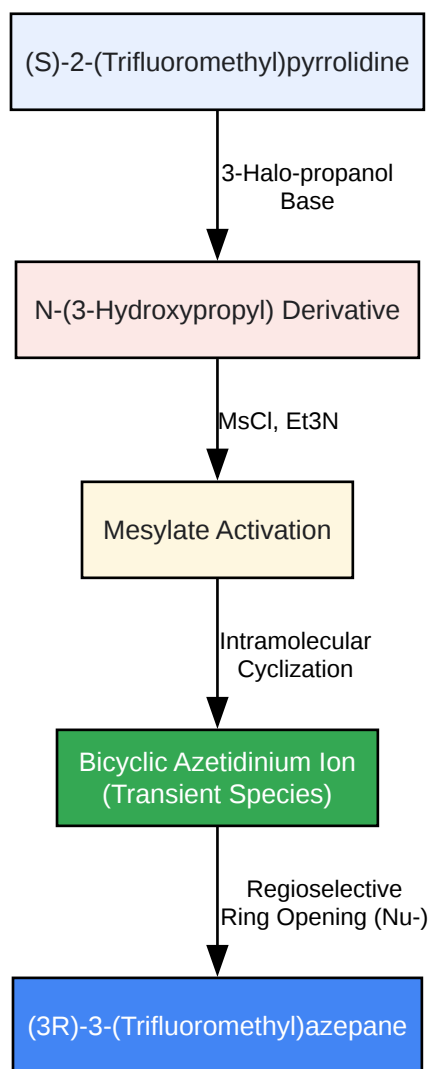


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Caption: Protocol A: Ring expansion of 4-fluorocyclohexanone via Beckmann rearrangement to yield fluorinated azepanes.

Diagram 2: Stereoselective Ring Expansion

This pathway illustrates the chiral synthesis using the "Azetidinium" method.



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Caption: Protocol B: Stereoselective synthesis of 3-CF₃-azepanes via bicyclic azetidinium intermediate.

References

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Sources

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- 2. Novel cathepsin K inhibitors block osteoclasts in vitro and increase spinal bone density in zebrafish - RSC Advances (RSC Publishing) [pubs.rsc.org]
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